

2-Amino-3,5-dichloropyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-3,5-dichloropyridine

Cat. No.: B145740

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In-Depth Technical Guide: 2-Amino-3,5-dichloropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **2-Amino-3,5-dichloropyridine**, a key intermediate in organic synthesis, particularly within medicinal chemistry and materials science.

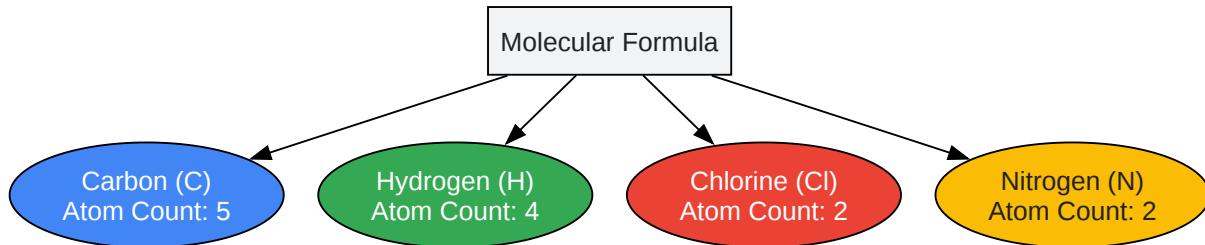
Core Molecular Data

The fundamental molecular properties of **2-Amino-3,5-dichloropyridine** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C5H4Cl2N2 ^{[1][2]}
Molecular Weight	163.00 g/mol ^[3]
IUPAC Name	3,5-dichloropyridin-2-amine ^[2]
CAS Number	4214-74-8 ^{[2][3]}

Logical Relationship of Molecular Components

The following diagram illustrates the elemental composition derived from the molecular formula.



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Caption: Elemental breakdown of **2-Amino-3,5-dichloropyridine**.

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